

Technical Support Center: 6-Amino-2-methyl-quinolin-4-ol Delivery Optimization

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Compound of Interest

Compound Name: 6-Amino-2-methyl-quinolin-4-ol

CAS No.: 1131-34-6

Cat. No.: B1267266

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Current Status: Operational Ticket Focus: Solubility, Cellular Uptake, and Bioconjugation
Protocols Assigned Specialist: Senior Application Scientist

Core Directive & System Overview

Welcome to the Technical Support Center for **6-Amino-2-methyl-quinolin-4-ol**. This guide addresses the specific physicochemical challenges of delivering this quinoline scaffold to biological systems.

The Central Challenge: Users frequently report precipitation in cell media and low intracellular accumulation. These issues stem from a fundamental misunderstanding of the molecule's tautomeric nature. While named a "quinolin-4-ol" (enol form), in physiological conditions (pH 7.4), this molecule predominantly exists as the 4-quinolone (keto form). This keto-tautomer exhibits significantly different solubility and hydrogen-bonding patterns than the enol form, often leading to aggregation.

This guide provides self-validating protocols to overcome these barriers.

Module 1: Solubility & Formulation Troubleshooting

User Issue: "My compound precipitates immediately upon addition to cell culture media."

Root Cause Analysis: Tautomerism & Aggregation

The 4-hydroxyquinoline moiety exists in an equilibrium between the enol (hydroxyl) and keto (quinolone) forms. In aqueous solution, the keto form is favored, which promotes intermolecular hydrogen bonding (dimerization) and stacking, reducing solubility.

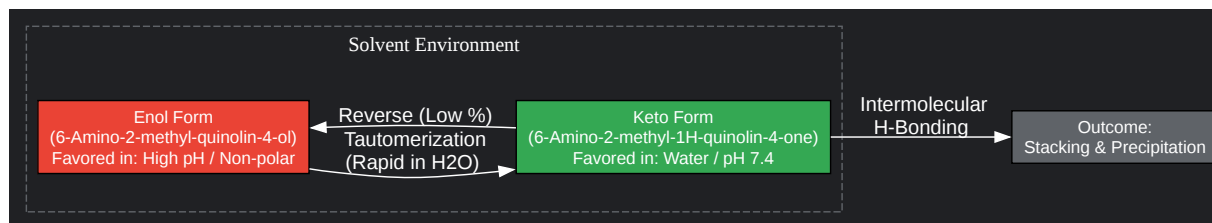
Validated Solubilization Protocol

Do not attempt direct dissolution in water or PBS.

- Primary Stock Preparation:
 - Dissolve **6-Amino-2-methyl-quinolin-4-ol** in 100% DMSO (Dimethyl Sulfoxide) to a concentration of 10–50 mM.
 - Verification: Vortex for 30 seconds. The solution should be clear yellow/amber. If cloudy, sonicate at 40°C for 5 minutes.
- Intermediate Dilution (The "Crash" Prevention Step):
 - Dilute the DMSO stock 1:10 into ethanol or PEG-400 before adding to aqueous media. This creates a solvation shell that prevents immediate crystallization.
- Final Application:
 - Add the intermediate solution to pre-warmed (37°C) cell media while vortexing the media.
 - Critical Limit: Keep final DMSO concentration <0.5% (v/v) to avoid solvent toxicity.

Visualizing the Tautomeric Barrier

The following diagram illustrates the equilibrium shift that dictates solubility.



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Caption: Fig 1. The Keto-Enol tautomerism.[1] In physiological media, the equilibrium shifts right (Green), leading to the Keto form which is prone to stacking and precipitation.

Module 2: Cellular Uptake & Cytotoxicity

User Issue: "I see high background fluorescence but low intracellular signal."

Mechanism of Entry

This molecule is a hydrophobic weak base. It enters cells primarily via passive diffusion. However, aminoquinolines are known substrates for P-glycoprotein (P-gp) efflux pumps.

Optimization Strategy

To maximize delivery, you must bypass efflux pumps or enhance retention.

Delivery Method	Efficiency	Pros	Cons
Free Drug (DMSO)	Low	Simple prep.	Rapid efflux; high background; potential precipitation.
Acid-Load Liposomes	High	Traps drug inside.	Complex prep; requires pH gradient.
Nanoparticle Conjugate	Medium-High	Tunable targeting.	Requires chemical modification (See Module 3).

Cytotoxicity Thresholds (Reference Data)

Based on structural analogs (aminoquinolines/chloroquine derivatives), expect the following toxicity profiles [1, 4, 10]:

- Safe Range: 0.1 μM – 10 μM
- Cytostatic Range: 10 μM – 50 μM (Cell cycle arrest often observed)
- Cytotoxic Range: >50 μM (Mitochondrial depolarization, ROS generation)

Diagnostic Step: If you observe cell rounding/detachment within 2 hours, this is likely solvent toxicity (too much DMSO), not drug toxicity.

Module 3: Bioconjugation Protocols (Advanced)

User Issue: "How do I attach this molecule to a nanoparticle for targeted delivery?"

Chemical Logic

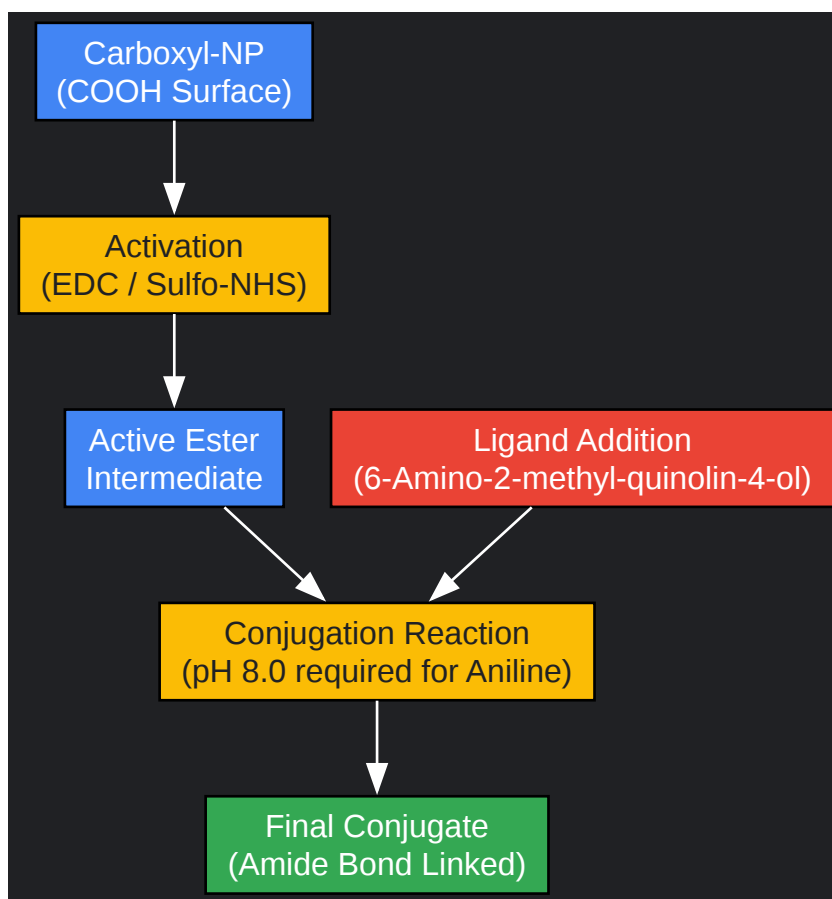
The 6-amino group is an aromatic amine (aniline-like). It is less nucleophilic than aliphatic amines (like lysine). Standard EDC/NHS coupling protocols must be modified to drive the reaction.

Protocol: Covalent Attachment to Carboxyl-Nanoparticles

Reagents: Carboxylated NPs (Au, PLGA, or Silica), EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide), Sulfo-NHS.

- Activation (The Critical Step):
 - Suspend Carboxyl-NPs in MES buffer (pH 6.0).
 - Add EDC (10 mM) and Sulfo-NHS (25 mM). React for 15 mins.
 - Why: This creates a stable amine-reactive ester.
- Buffer Exchange:

- Centrifuge/wash to remove excess EDC. Resuspend in PBS (pH 7.4).
- Note: Do not use Tris buffer (it contains amines that will compete).
- Conjugation:
 - Add **6-Amino-2-methyl-quinolin-4-ol** (dissolved in minimal DMSO).
 - Catalysis: Add 10% volume of Pyridine or adjust pH to 8.0.
 - Reasoning: Aromatic amines need a slightly basic environment to ensure the nitrogen is unprotonated and nucleophilic.
 - Incubate 4–12 hours at Room Temperature.
- Purification:
 - Centrifuge or dialyze to remove free drug.



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Caption: Fig 2. Conjugation Workflow. Note the specific requirement for pH 8.0 during the ligand addition step to activate the aromatic amine.

Frequently Asked Questions (FAQ)

Q: Is the molecule fluorescent? A: Yes, quinoline derivatives typically exhibit fluorescence. However, the quantum yield is highly sensitive to pH and solvent polarity due to the tautomerism described in Module 1. Always build a standard curve in the exact buffer used for analysis.

Q: Can I use this for lysosomal tracking? A: Likely. Similar 4-aminoquinoline derivatives (like chloroquine) are lysosomotropic. They diffuse into acidic organelles (lysosomes), become protonated, and get trapped. This makes them excellent candidates for lysosomal delivery vectors [7, 9].

Q: Why is my yield low during conjugation? A: You likely didn't adjust the pH. The 6-amino group is an aniline. At pH 6.0 (activation buffer), it is not nucleophilic enough. You must raise the pH to >7.5 for the conjugation step, or use a stronger coupling agent like HATU in organic solvent if the nanoparticle allows.

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